

Molecular structure and IUPAC name of 2-Bromo-5-methylpyrazine

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 2-Bromo-5-methylpyrazine

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An In-depth Technical Guide to 2-Bromo-5-methylpyrazine

This guide provides a comprehensive overview of the molecular structure, chemical properties, and synthesis of **2-Bromo-5-methylpyrazine**, a significant heterocyclic compound utilized by researchers, scientists, and professionals in drug development.

Molecular Structure and IUPAC Name

The International Union of Pure and Applied Chemistry (IUPAC) name for the compound is **2-bromo-5-methylpyrazine**.^[1] It is a substituted pyrazine, which is a diazine, a six-membered aromatic ring containing two nitrogen atoms at positions 1 and 4. In this compound, a bromine atom is substituted at the 2-position and a methyl group is at the 5-position of the pyrazine ring.

The molecular formula for **2-Bromo-5-methylpyrazine** is $C_5H_5BrN_2$.^{[1][2][3]}

Molecular Structure Diagram

Caption: Molecular structure of **2-Bromo-5-methylpyrazine**.

Physicochemical Data

The following table summarizes the key quantitative data for **2-Bromo-5-methylpyrazine**.

Property	Value	Source(s)
Molecular Formula	C ₅ H ₅ BrN ₂	[1] [2] [3]
Molecular Weight	173.01 g/mol	[1]
IUPAC Name	2-bromo-5-methylpyrazine	[1]
CAS Number	98006-90-7	[1]
Appearance	Solid or liquid	[4]
Density	1.596 g/cm ³	[5]
Boiling Point	198 °C	[2] [5]
Flash Point	74 °C	[2] [5]
Vapor Pressure	0.511 mmHg at 25°C	[5]
Refractive Index	1.558	[2] [5]
Purity	95%, 98%	[4]
InChI Key	OBZRGWKVWAXNKZ- UHFFFAOYSA-N	[1]
SMILES	<chem>CC1=CN=C(C=N1)Br</chem>	[1]

Experimental Protocols

An efficient and facile synthesis of **2-bromo-5-methylpyrazine** has been described.[\[6\]](#) This process involves the conversion of 5-methylpyrazine-2-carboxylic acid to its corresponding amide, followed by Hofmann degradation to yield 2-amino-5-methylpyrazine. The amine is then converted to the target compound via diazotization and in-situ bromination.[\[6\]](#)

A related experimental procedure for the bromination of a similar pyrazine derivative, 2-amino-5-methylpyrazine, to yield 2-amino-3-bromo-5-methylpyrazine is detailed below.[\[7\]](#)

Synthesis of 2-Amino-3-bromo-5-methylpyrazine from 2-Amino-5-methylpyrazine[\[7\]](#)

- Materials:

- 2-amino-5-methylpyrazine (5.00 g, 45.8 mmol)
- Pyridine (4.35 g, 55.0 mmol)
- Dichloromethane (250 mL)
- Bromine (8.80 g, 55.0 mmol)
- Water
- Saturated brine
- Anhydrous sodium sulfate
- Procedure:
 - A solution of 2-amino-5-methylpyrazine and pyridine in dichloromethane is prepared.
 - Bromine is added slowly to the solution.
 - The reaction mixture is stirred at room temperature overnight.
 - Upon completion, water is added for extraction, and the organic layer is separated.
 - The organic layer is washed with saturated brine, dried over anhydrous sodium sulfate, and filtered.
 - The filtrate is concentrated under vacuum to yield the product.

This procedure resulted in a yellow solid with a yield of 88%.^[7] The product was characterized by mass spectrometry and ¹H NMR.^[7]

Spectral Data

While detailed spectra are not provided here, ¹H NMR, ¹³C NMR, and Mass Spectrometry data for **2-Bromo-5-methylpyrazine** are available and can be found in various chemical databases.^{[8][9]} For the related compound 2-amino-3-bromo-5-methylpyrazine, the following spectral data has been reported:

- Mass Spectrum (ESI, positive ion mode) m/z: 190.2 [M + H]⁺^[7]
- ¹H NMR (400 MHz, CDCl₃) δ (ppm): 7.83 (s, 1H), 4.93 (s, 2H), 2.41 (s, 3H)^[7]

Safety and Handling

2-Bromo-5-methylpyrazine is classified as harmful if swallowed, causes skin irritation, causes serious eye irritation, and may cause respiratory irritation.^[1] Appropriate personal protective equipment should be used when handling this compound. It is recommended to store it in a dark place, under an inert atmosphere, and in a freezer at under -20°C.^{[4][9]}

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- To cite this document: BenchChem. [Molecular structure and IUPAC name of 2-Bromo-5-methylpyrazine]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1289261#molecular-structure-and-iupac-name-of-2-bromo-5-methylpyrazine]

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